

Isoorotidine: An Evaluation of Potential Therapeutic Relevance

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Compound of Interest

Compound Name: Isoorotidine

Cat. No.: B15587377

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: The following document summarizes the publicly available scientific and technical information regarding **isoorotidine**. It is intended for informational purposes for a scientific audience and does not constitute medical advice or an endorsement of the compound for any therapeutic use.

Executive Summary

This technical guide addresses the potential therapeutic relevance of the compound **isoorotidine**. A comprehensive review of scientific literature and chemical databases reveals that **isoorotidine** is a nucleoside derivative, identified as an isomer of the pyrimidine nucleoside orotidine. However, there is a significant lack of publicly available data regarding its therapeutic applications, mechanism of action, and preclinical or clinical studies. The compound is commercially available for research purposes, with the explicit caveat that it is not for human or veterinary use^[1]. This document outlines the limited available information on **isoorotidine** and highlights the current void in research concerning its potential pharmacological activity.

Chemical and Physical Properties of Isoorotidine

Isoorotidine is a distinct chemical entity with the following properties:

Property	Value	Reference
CAS Number	489-36-1	[1]
Chemical Formula	C ₁₀ H ₁₂ N ₂ O ₈	[1]
Molecular Weight	288.21 g/mol	[1]
Exact Mass	288.0594	[1]
Elemental Analysis	C, 41.67; H, 4.20; N, 9.72; O, 44.41	[1]

Storage and Stability: **Isoorotidine** is shipped under ambient temperatures and is considered stable for several weeks. For long-term storage, it is recommended to be kept at -20°C[1].

Current State of Research and Therapeutic Potential

As of the date of this report, there is no significant body of scientific literature detailing the therapeutic relevance of **isoorotidine**. Searches of prominent scientific databases have not yielded any in-vivo or in-vitro studies investigating its mechanism of action, efficacy in disease models, or safety profiles. Consequently, there are no clinical trials registered or completed for **isoorotidine**.

The lack of research into **isoorotidine** stands in stark contrast to its isomer, orotidine, and other nucleoside analogs which have been investigated for various therapeutic purposes. The potential for **isoorotidine** to have biological activity remains unexplored.

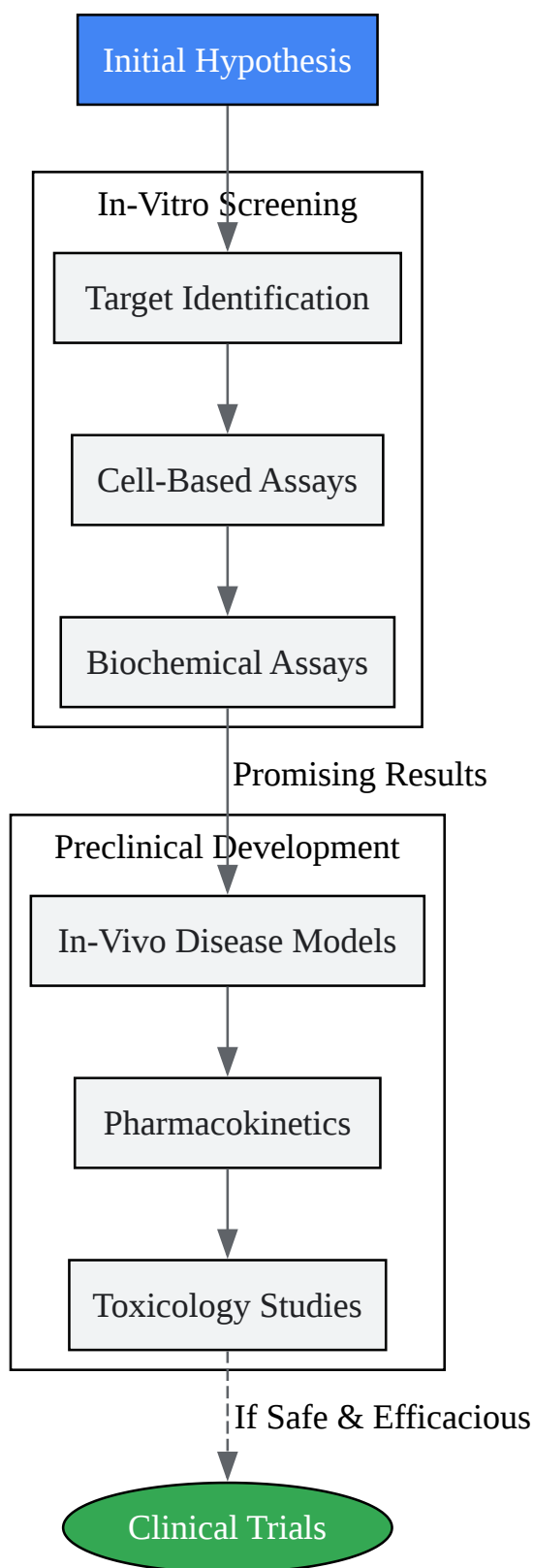
Distinction from Isotretinoin

It is critical to distinguish **isoorotidine** from the similarly named but chemically and functionally distinct compound, isotretinoin. Isotretinoin (13-cis-retinoic acid) is a well-established oral retinoid medication used for the treatment of severe acne and other dermatological conditions[2][3][4][5]. Unlike **isoorotidine**, isotretinoin has been the subject of extensive research, and its mechanism of action, clinical efficacy, and side effect profile are well-documented[2][6][7].

Future Research Directions

Given the current absence of data, the therapeutic potential of **isoorotidine** is entirely speculative. Future research efforts would need to begin with fundamental in-vitro studies to ascertain any biological activity. A potential starting point could be to investigate its interaction with enzymes and receptors involved in pyrimidine metabolism, given its structural relationship to orotidine.

An initial experimental workflow to explore the therapeutic relevance of **isoorotidine** would involve:



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A high-level workflow for investigating the therapeutic potential of a novel compound like **isoorotidine**.

Conclusion

While the chemical structure of **isoorotidine** is defined, its therapeutic relevance remains unknown due to a profound lack of scientific investigation. The information available is insufficient to provide a detailed technical guide on its core therapeutic potential, including quantitative data, experimental protocols, or signaling pathways. The scientific community has not yet published research that would form the basis of such a guide. Therefore, any consideration of **isoorotidine** for therapeutic purposes is premature and would require extensive foundational research to establish any pharmacological activity and safety profile. Researchers interested in this compound have a green field for investigation, starting from basic cellular and biochemical screening.

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